

A Comparative Guide to the Physical Properties of Tetramethylhexane Isomers

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Compound of Interest

Compound Name: 2,2,4,5-Tetramethylhexane

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of the key physical properties of various tetramethylhexane isomers. Understanding these properties is crucial for applications ranging from solvent selection in chemical synthesis to the formulation of drug delivery systems. The data presented herein is supported by established experimental protocols and theoretical correlations between molecular structure and physical behavior.

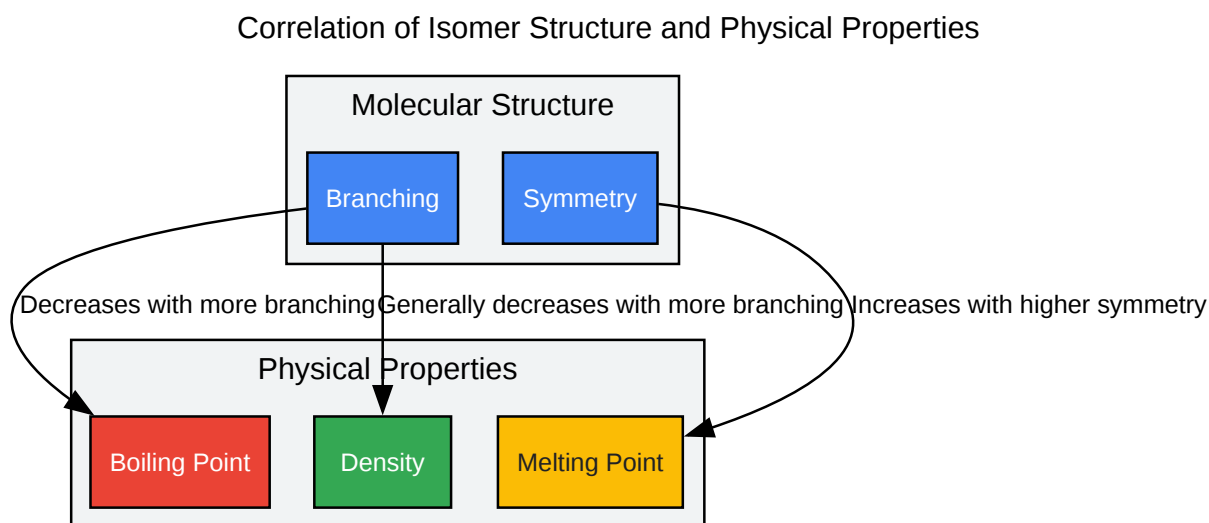
Isomer Comparison

The following table summarizes the boiling point, melting point, and density of several tetramethylhexane isomers. These C₁₀H₂₂ alkanes exhibit distinct physical characteristics primarily due to variations in their molecular structure, specifically the degree of branching and overall symmetry.

Isomer	Boiling Point (°C)	Melting Point (°C)	Density (g/cm³)
2,2,3,3-Tetramethylhexane	160.33[1]	-53.99[1]	0.761
2,2,3,4-Tetramethylhexane	157[2]	-53.99[2]	0.731[2]
2,2,4,4-Tetramethylhexane	153[3]	-	0.747[3]
2,2,5,5-Tetramethylhexane	137.4[4]	-12.6[5]	0.734[5]
2,3,3,4-Tetramethylhexane	165[6]	-	-
2,3,4,5-Tetramethylhexane	156.21[7]	-12.59[7]	0.746[7]
3,3,4,4-Tetramethylhexane	170[8]	-46[8]	0.770[8]

Correlation of Structure with Physical Properties

The physical properties of alkane isomers are intricately linked to their molecular structure. The degree of branching and the overall molecular symmetry are the two primary factors influencing boiling points, melting points, and densities.



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Caption: Relationship between molecular structure and physical properties.

As illustrated in the diagram, increased branching in alkane isomers leads to a more compact, spherical shape. This reduces the surface area available for intermolecular van der Waals forces, resulting in lower boiling points and densities. Conversely, a more symmetrical molecular structure allows for more efficient packing in the solid crystal lattice, leading to a higher melting point.

Experimental Protocols

The following are detailed methodologies for the key experiments used to determine the physical properties of tetramethylhexane isomers.

Boiling Point Determination

Apparatus:

- Heating mantle or oil bath
- Round-bottom flask
- Condenser

- Thermometer
- Boiling chips

Procedure:

- A small sample of the tetramethylhexane isomer is placed in the round-bottom flask along with a few boiling chips to ensure smooth boiling.
- The flask is connected to the condenser, and the thermometer is positioned so that the bulb is just below the side arm of the condenser, ensuring it measures the temperature of the vapor that is in equilibrium with the boiling liquid.
- The flask is gently heated.
- The temperature is recorded when the liquid is boiling steadily and a consistent temperature is observed on the thermometer. This temperature is the boiling point of the substance at the measured atmospheric pressure.

Melting Point Determination

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Capillary tubes
- Thermometer

Procedure:

- A small, finely powdered sample of the solid tetramethylhexane isomer (if applicable) is packed into a capillary tube.
- The capillary tube is placed in the heating block of the melting point apparatus.
- The sample is heated at a slow, controlled rate (approximately 1-2 °C per minute) as the melting point is approached.

- The temperature range is recorded from the point at which the first drop of liquid appears to the point at which the entire sample has melted. For pure compounds, this range is typically narrow (0.5-1 °C).

Density Determination

Apparatus:

- Pycnometer (a flask with a specific, accurately known volume)
- Analytical balance

Procedure:

- The empty pycnometer is weighed accurately on the analytical balance.
- The pycnometer is filled with the liquid tetramethylhexane isomer, ensuring no air bubbles are trapped.
- The filled pycnometer is then weighed.
- The mass of the liquid is determined by subtracting the mass of the empty pycnometer from the mass of the filled pycnometer.
- The density is calculated by dividing the mass of the liquid by the known volume of the pycnometer. The measurement should be performed at a constant, recorded temperature as density is temperature-dependent.

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